

Ethyl 2-methoxy-5-sulfamoylbenzoate proper disposal procedures

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Compound of Interest

Compound Name:	Ethyl 2-methoxy-5-sulfamoylbenzoate
Cat. No.:	B1265779

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Proper Disposal of Methyl 2-methoxy-5-sulfamoylbenzoate

Important Note on Chemical Identity: The provided request specifies "**Ethyl 2-methoxy-5-sulfamoylbenzoate**." However, the available safety data sheets consistently refer to "**Methyl 2-methoxy-5-sulfamoylbenzoate**" (CAS RN: 33045-52-2), also known as 2-Methoxy-5-sulfamoylbenzoic Acid Methyl Ester.^[1] This document provides disposal guidance for the methyl ester. Professionals should verify the exact identity of their compound before proceeding.

This guide provides essential safety and logistical information for the proper disposal of **Methyl 2-methoxy-5-sulfamoylbenzoate**, intended for researchers, scientists, and drug development professionals. The following procedures are based on standard laboratory safety protocols and regulatory guidelines.

Summary of Chemical Hazards

Methyl 2-methoxy-5-sulfamoylbenzoate is classified as a hazardous substance. It is known to cause skin irritation and serious eye irritation.^[1] Appropriate handling and disposal are crucial to prevent harm to personnel and the environment. The product should not be allowed to enter drains, waterways, or the soil.^{[1][2]}

Chemical and Physical Properties

Property	Value
Chemical Formula	C9H11NO5S [1]
Molecular Weight	245.25 g/mol [1]
Appearance	Solid (dust) [1]
Melting Point	175 - 177 °C [3]

Personal Protective Equipment (PPE) for Handling and Disposal

When handling **Methyl 2-methoxy-5-sulfamoylbenzoate** for disposal, it is imperative to use appropriate personal protective equipment to minimize exposure.

- Hand Protection: Wear protective gloves.[\[3\]](#)
- Eye Protection: Use chemical safety goggles or glasses.[\[3\]](#)
- Skin and Body Protection: Wear suitable protective clothing.[\[3\]](#)
- Respiratory Protection: In case of inadequate ventilation or dust generation, wear a particle respirator (e.g., P95 or P1).[\[2\]](#)[\[3\]](#)

Spill Cleanup and Disposal Protocol

In the event of a spill, follow these steps to ensure safe cleanup and disposal of the material.

1. Secure the Area:

- Evacuate unnecessary personnel from the spill area.[\[3\]](#)
- Ensure the area is well-ventilated.[\[4\]](#)
- Control entry to the area by roping it off if necessary.[\[1\]](#)

2. Assemble PPE:

- Before beginning cleanup, don the required personal protective equipment listed above.

3. Contain and Clean the Spill:

- Use dry cleanup procedures and avoid generating dust.[4]
- Sweep or vacuum the spilled material.[3] Be cautious not to disperse dust.[1]
- Place the collected material into a clean, dry, airtight, and properly labeled container for disposal.[2][4]

4. Decontaminate the Area:

- After removing the spilled solid, wash the area down with large amounts of water.[4]
- Prevent runoff from entering drains or waterways.[4] If contamination of drains occurs, notify emergency services.[4]

5. Dispose of Waste:

- The collected material should be promptly disposed of in accordance with appropriate local, state, and federal laws and regulations.[1]
- Dispose of contaminated clothing by washing it before reuse.[1][4]

Bulk Waste Disposal Protocol

For the disposal of unused or waste **Methyl 2-methoxy-5-sulfamoylbenzoate**, follow these procedures.

1. Identify a Licensed Disposal Company:

- Contact a licensed professional waste disposal service to handle the material.[2]
- Dispose of the contents and container at an authorized hazardous or special waste collection point, following all local regulations.[4]

2. Prepare for Disposal:

- The preferred method of disposal is incineration.[1][2] The material may be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[1][2]
- Alternatively, the waste can be sent to a registered Toxic Substance Disposal Facility (TSDF).[5]

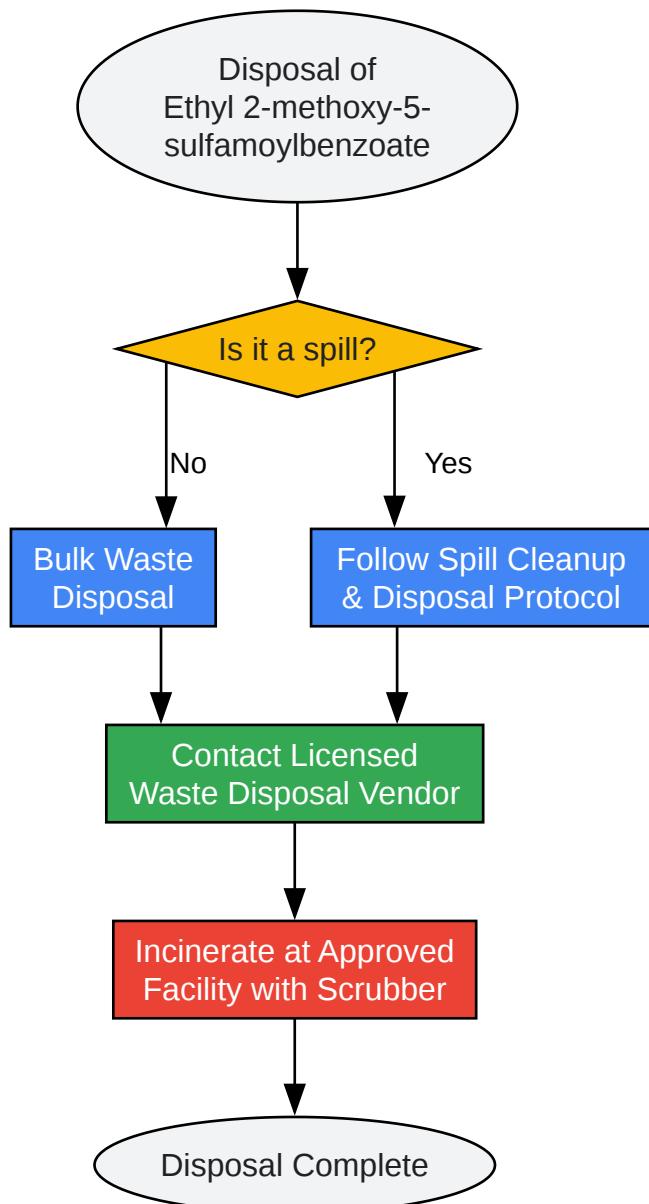
3. Packaging and Labeling:

- Ensure the waste is stored in a suitable, closed container.[\[2\]](#)
- The container must be clearly labeled with the contents.

4. Environmental Precautions:

- Under no circumstances should this product be allowed to enter the environment, drains, waterways, or soil.[\[1\]](#)[\[2\]](#)

Disposal Workflow Diagram



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Caption: Logical workflow for the proper disposal of **Methyl 2-methoxy-5-sulfamoylbenzoate**.

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